

Technical Dossier: 4-Methoxy-3-(phenoxymethyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methoxy-3-(phenoxymethyl)benzaldehyde

CAS No.: 438531-11-4

Cat. No.: B410892

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Precision Synthesis and Analytical Characterization of a Key Pharmacophore Scaffold

Executive Summary

In the high-stakes landscape of hit-to-lead optimization, the structural integrity of intermediate scaffolds is non-negotiable. **4-Methoxy-3-(phenoxymethyl)benzaldehyde** (CAS: 438531-11-4) represents a critical building block in medicinal chemistry, particularly for fragment-based drug discovery (FBDD) targeting kinase inhibitors and GPCR ligands. Its structure combines a reactive aldehyde "warhead" for downstream diversification (reductive amination, Wittig olefination) with a biaryl ether backbone that imparts lipophilicity and spatial orientation crucial for hydrophobic pocket binding.

This guide moves beyond basic catalog data to provide a rigorous, self-validating protocol for the synthesis, purification, and molecular weight verification of this compound. We address the specific challenge of distinguishing the phenoxymethyl linker (-CH₂-O-Ph) from its isomeric benzyloxy analog (-O-CH₂-Ph), a common error that leads to costly downstream failures.

Physicochemical Specifications

Accurate molecular weight determination is the cornerstone of stoichiometric precision in library synthesis. The following data constitutes the "Golden Standard" for this scaffold.

Table 1: Core Molecular Specifications

Property	Value	Notes
IUPAC Name	4-Methoxy-3-(phenoxyethyl)benzaldehyde	Distinct from Isovanillin benzyl ether
CAS Registry Number	438531-11-4	Verified Identifier
Molecular Formula	C ₁₅ H ₁₄ O ₃	
Molecular Weight	242.27 g/mol	Monoisotopic Mass: 242.0943 Da
Physical State	Off-white to pale yellow solid	Crystalline powder
Solubility	DMSO, DMF, DCM, Chloroform	Poor solubility in water/hexane
Key Functional Groups	Aldehyde (-CHO), Aryl Ether (Ar-O-Ar), Methoxy (-OCH ₃)	Orthogonal reactivity profile

Synthetic Methodology: The "Linker-First" Approach

As an Application Scientist, I recommend the Nucleophilic Substitution (S_N2) pathway utilizing 3-(chloromethyl)-4-methoxybenzaldehyde. This route is superior to Mitsunobu couplings in terms of atom economy and scalability.

Retrosynthetic Logic

The synthesis hinges on the construction of the C(sp³)-O bond. We utilize the high reactivity of the benzylic chloride in the precursor to undergo displacement by the phenoxide ion.

- Precursor A: 3-(Chloromethyl)-4-methoxybenzaldehyde (Electrophile)

- Precursor B: Phenol (Nucleophile)
- Catalyst/Base: Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3)

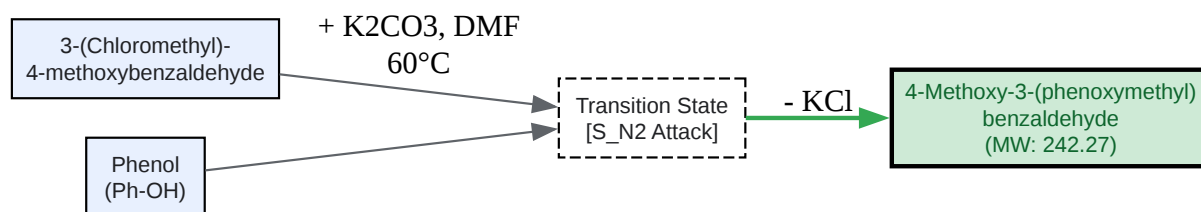
Experimental Protocol

Safety Note: Benzylic halides are lachrymators and potential alkylating agents. Work in a fume hood.

Step-by-Step Procedure:

- Activation: In a dry round-bottom flask, dissolve Phenol (1.05 equiv) in anhydrous DMF (0.5 M concentration). Add anhydrous K_2CO_3 (1.5 equiv).
- Deprotonation: Stir at room temperature for 30 minutes. The mixture will become a slurry as the phenoxide generates.
- Addition: Add 3-(Chloromethyl)-4-methoxybenzaldehyde (1.0 equiv) portion-wise or as a solution in DMF.
 - Why? Controlled addition prevents localized concentration hotspots that could lead to side reactions.
- Reaction: Heat the mixture to 60°C. Monitor via TLC (Hexane/EtOAc 7:3) or LC-MS.
 - Endpoint: Disappearance of the chloride starting material (typically 2-4 hours).
- Quench & Workup: Pour the reaction mixture into ice-cold water (10x volume). The product typically precipitates.^[1]
 - If solid:^[2] Filter and wash with water.
 - If oil: Extract with Ethyl Acetate (3x), wash organic layer with 1M NaOH (to remove unreacted phenol), water, and brine.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica, 0-20% EtOAc in Hexane).

Reaction Pathway Visualization



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Figure 1: S_N2 Synthesis Pathway for the construction of the phenoxymethyl ether linkage.[1][3]

Analytical Validation: The "Trust" Architecture

In drug development, a compound is only as good as its validation data. For **4-Methoxy-3-(phenoxymethyl)benzaldehyde**, you must confirm not just the mass, but the connectivity.

Mass Spectrometry (LC-MS)

- Expected Ion: $[M+H]^+ = 243.28$ Da.
- Fragmentation Pattern: Look for a characteristic loss of the phenoxy group or the benzyl fragment.
- Protocol: Run on C18 column, Gradient 5-95% Acetonitrile/Water + 0.1% Formic Acid.

Nuclear Magnetic Resonance (NMR)

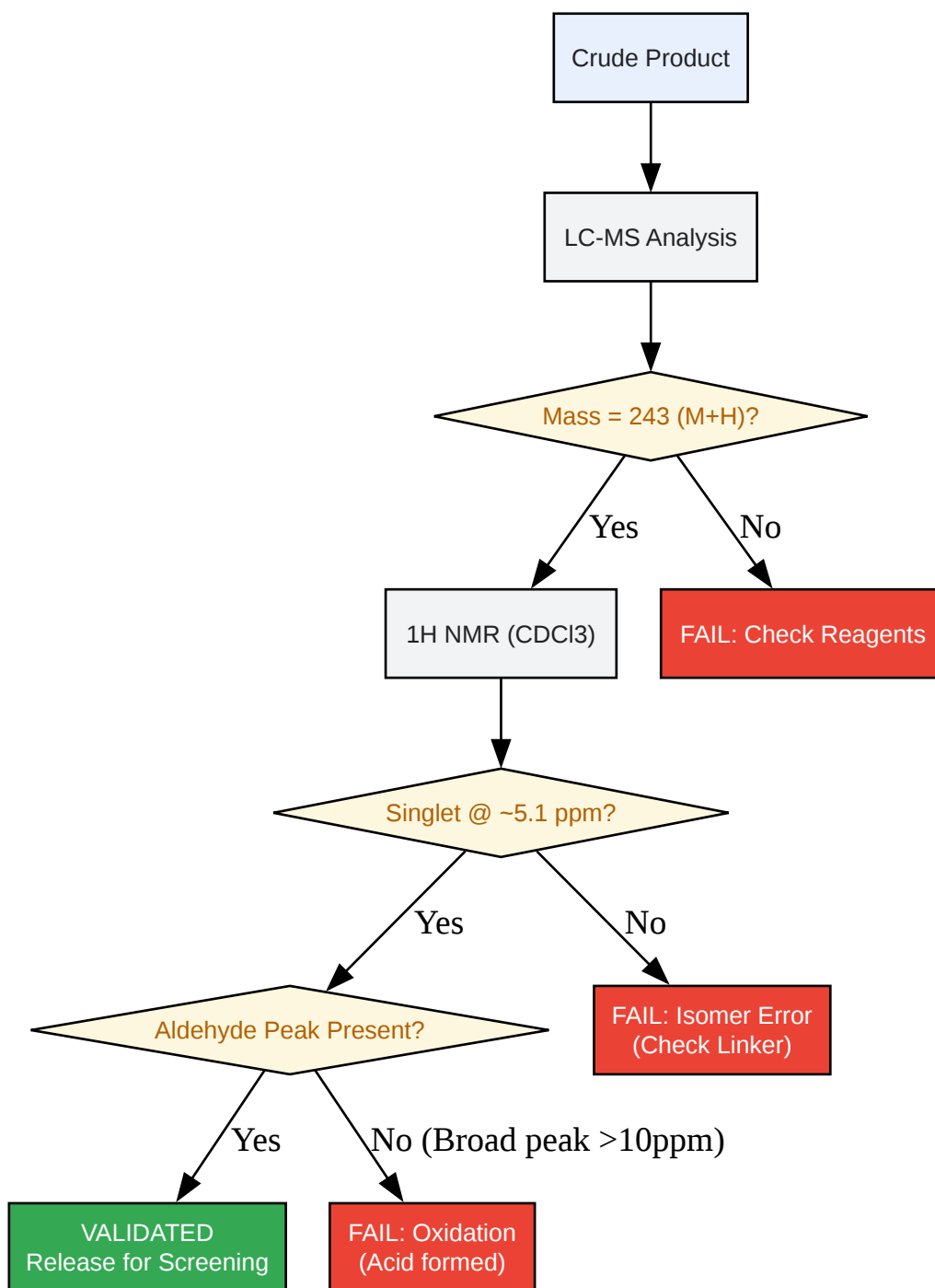
This is the definitive test to rule out the "Benzyloxy" isomer.

¹H NMR Diagnostic Signals (CDCl₃, 400 MHz):

- Aldehyde Proton (-CHO): Singlet at ~9.8 - 10.0 ppm.[2]
- Methoxy Group (-OCH₃): Singlet at ~3.9 ppm (Integration: 3H).[2]
- Linker Methylene (-CH₂-O-): Singlet at ~5.1 - 5.2 ppm (Integration: 2H).

- Critical Insight: If this signal appears closer to 4.5 ppm, suspect a benzyl alcohol impurity. If it is absent, you may have the wrong isomer.
- Aromatic Region: Multiplets 6.9 - 7.8 ppm (Total 8H: 3 on benzaldehyde ring, 5 on phenoxy ring).

Analytical Decision Tree



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Figure 2: Quality Control Decision Tree ensuring structural identity and purity.

Application in Drug Design

The 242.27 Da molecular weight of this scaffold is ideal for Fragment-Based Drug Discovery (FBDD). It adheres to the "Rule of Three" (MW < 300), allowing significant room for molecular growth during lead optimization.

- Pharmacophore Features:
 - Aryl Ether Linker: Provides rotational freedom, allowing the phenyl ring to adopt optimal pi-stacking interactions within a protein pocket (e.g., the ATP-binding site of kinases).
 - Aldehyde Handle: A versatile electrophile. It can be rapidly converted to amines (reductive amination) to target specific residues like Lysine or Cysteine in covalent inhibitors.

References

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